

"troubleshooting season cracking in brass caused by tetraamminecopper complex"

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Compound of Interest

Compound Name: *Tetraamminecopper ion*

Cat. No.: *B106667*

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Technical Support Center: Troubleshooting Season Cracking in Brass

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering season cracking in brass components, specifically when exposed to environments containing tetraamminecopper complexes.

Troubleshooting Guides

Issue 1: Unexpected cracking in brass components during experiments involving ammonia-based solutions.

- Question: We observed fine cracks on our brass fittings after they were in contact with a solution containing ammonium hydroxide and copper sulfate. What is causing this, and how can we prevent it?
- Answer: This phenomenon is likely stress corrosion cracking (SCC), historically known as "season cracking." It occurs when a susceptible material (like brass), a specific corrosive environment (ammoniacal solutions), and tensile stress (either applied or residual from manufacturing) are simultaneously present. The ammonia and copper ions in your solution form a tetraamminecopper(II) complex, $[\text{Cu}(\text{NH}_3)_4]^{2+}$, which is highly corrosive to brass. This

complex attacks the grain boundaries of the brass, leading to the formation and propagation of cracks.

To prevent this, consider the following:

- Material Selection: If possible, substitute the brass components with a more resistant material, such as stainless steel or a copper alloy with a lower zinc content or one that is specifically designed to resist SCC.
- Stress Relief: The most effective preventive measure is to perform a stress-relief anneal on the brass components before use. This heat treatment reduces the residual stresses from manufacturing without significantly altering the mechanical properties of the brass.
- Environmental Control: If the experimental conditions permit, lower the concentration of ammonia and copper ions in your solution. The rate of cracking is often dependent on the concentration of these species. Additionally, ensure that the pH of the solution is not in the optimal range for SCC, which is typically between 6.0 and 7.5.

Issue 2: Cracking is observed even with low concentrations of ammonia.

- Question: Our experimental setup only involves trace amounts of ammonia, yet we are still seeing cracking in our brass components. Why is this happening?
- Answer: Even trace amounts of ammonia in the presence of moisture and oxygen can be sufficient to cause stress corrosion cracking in susceptible brass alloys, especially if high residual tensile stresses are present in the components. The corrosive environment can become concentrated in crevices or under deposits, leading to localized attack.

Troubleshooting Steps:

- Quantify Residual Stress: Use techniques like X-ray diffraction to determine the level of residual stress in your brass components. If the stress is high, stress relief annealing is strongly recommended.
- Alternative Sealing/Cleaning Agents: Ensure that cleaning agents or sealing compounds used in your setup do not contain or decompose to form ammonia or amines. Some compounds can degrade over time and release ammonia.

- Inert Environment: If feasible, conduct your experiments in an inert atmosphere to exclude oxygen, which can play a role in the corrosion process.

Issue 3: How to test the susceptibility of our brass components to SCC in our specific experimental environment?

- Question: We want to proactively test a new batch of brass fittings for their susceptibility to SCC before using them in our critical experiments. What is the standard procedure for this?
- Answer: A widely accepted accelerated test method is described in the ASTM G37 standard, which involves exposing stressed brass specimens to Mattsson's solution. This solution is specifically designed to simulate the corrosive environment that causes season cracking. You can also adapt the test to more closely match your specific experimental conditions.

A general workflow for such testing involves:

- Specimen Preparation: Create test specimens from your brass fittings. Common specimen types include U-bends or C-rings, which have a known stress state when loaded.
- Stressing: Apply a specific level of stress to the specimens.
- Exposure: Immerse the stressed specimens in the test solution (e.g., Mattsson's solution or your experimental medium).
- Inspection: Periodically inspect the specimens for the appearance of cracks using visual and microscopic techniques. The time to cracking is a measure of the material's susceptibility.

Frequently Asked Questions (FAQs)

- Q1: What is the chemical reaction that leads to the formation of the tetraamminecopper complex?
 - A1: In an aqueous ammoniacal solution, copper (from the brass alloy) is oxidized to copper(II) ions (Cu^{2+}). These ions then react with ammonia (NH_3) molecules to form the stable, water-soluble tetraamminecopper(II) complex ion, $[Cu(NH_3)_4]^{2+}$. The presence of oxygen often facilitates the initial oxidation of copper.

- Q2: Does the zinc content of the brass affect its susceptibility to season cracking?
 - A2: Yes, the zinc content is a critical factor. Brasses with higher zinc content (e.g., cartridge brass with 30% zinc) are generally more susceptible to stress corrosion cracking. Alloys with lower zinc content are more resistant.
- Q3: What do the cracks look like, and how can I identify them?
 - A3: The cracks are often fine and may not be easily visible to the naked eye in their early stages. They are typically brittle in nature and can be either intergranular (following the grain boundaries of the metal) or transgranular (cutting across the grains), depending on the specific alloy and environmental conditions. Microscopic examination (optical or scanning electron microscopy) is the most reliable way to identify and characterize the cracks.
- Q4: Can we use a corrosion inhibitor to prevent season cracking?
 - A4: While some inhibitors that form stable complexes with copper, such as benzotriazole, have been shown to offer some protection under moderately aggressive conditions, they may not be sufficient in highly corrosive environments or when high tensile stresses are present. It is crucial to test the effectiveness of any inhibitor in your specific experimental setup. Relying solely on inhibitors without addressing residual stress is generally not recommended.

Data Presentation

Table 1: Recommended Stress Relief Annealing Parameters for a Common Brass Alloy

Brass Alloy	Composition	Temperature Range (°C)	Time at Temperature (hours)
Cartridge Brass (C26000)	70% Cu, 30% Zn	200 - 300	1 - 2

Note: Optimal parameters may vary based on the degree of cold work and component thickness. It is recommended to conduct trials to determine the ideal stress relief cycle for your

specific components.

Table 2: Influence of Environmental Factors on SCC Susceptibility of Brass

Factor	Condition	Effect on SCC Susceptibility
Ammonia Concentration	Increasing	Increases susceptibility
Copper Ion Concentration	Increasing	Increases susceptibility
pH	6.0 - 7.5	Most rapid cracking
Temperature	Increasing	Generally increases susceptibility
Oxygen	Presence	Often necessary for cracking, especially at higher pH

Experimental Protocols

Protocol 1: Accelerated Stress Corrosion Cracking Test using Mattsson's Solution (based on ASTM G37)

This protocol outlines the key steps for conducting an accelerated SCC test on brass specimens.

- Solution Preparation (Mattsson's Solution, pH 7.2):
 - Prepare two stock solutions:
 - Solution A: Dissolve 590.0 ± 1.0 g of ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$) in 4 liters of distilled or deionized water.
 - Solution B: Dissolve 125.0 ± 0.5 g of copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in 1 liter of distilled or deionized water.
 - Thoroughly mix the two solutions.

- Add 71.0 ±
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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com